

Propyrisulfuron: A Comprehensive Technical Guide to its Chemical Structure and Physical Properties

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Compound of Interest

Compound Name: *Propyrisulfuron*

Cat. No.: *B148232*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Propyrisulfuron is a sulfonylurea herbicide that effectively controls a broad spectrum of weeds in rice paddies.^[1] Developed by Sumitomo Chemical, it is recognized for its efficacy against weeds that have developed resistance to other herbicides.^{[1][2]} This technical guide provides an in-depth overview of the chemical structure and physical properties of **Propyrisulfuron**, offering valuable data and experimental context for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Propyrisulfuron, with the IUPAC name 1-(2-chloro-6-propylimidazo[1,2-b]pyridazin-3-yl)sulfonyl-3-(4,6-dimethoxypyrimidin-2-yl)urea, is a complex molecule featuring a sulfonylurea bridge connecting an imidazopyridazine and a dimethoxypyrimidine moiety.

Identifier	Value
IUPAC Name	1-(2-chloro-6-propylimidazo[1,2-b]pyridazin-3-yl)sulfonyl-3-(4,6-dimethoxypyrimidin-2-yl)urea
CAS Number	570415-88-2
Molecular Formula	C ₁₆ H ₁₈ ClN ₇ O ₅ S
Molecular Weight	455.88 g/mol
Canonical SMILES	<chem>CCCC1=CC2=N(N=C1)C(=C(S(=O)(=O)NC(=O)NC3=NC(=CC(=N3)OC)OC)C=N2)Cl</chem>
InChI Key	PYCINWWWERDNKE-UHFFFAOYSA-N

Physical and Chemical Properties

The physical and chemical properties of **Propyrisulfuron** are critical for understanding its environmental fate, behavior, and formulation development.

Property	Value	Temperature (°C)	pH
Physical State	White solid		
Melting Point	>193.5 °C		
Boiling Point	Decomposes before boiling		
Water Solubility	0.98 mg/L	20	7
Vapor Pressure	<1.0 x 10 ⁻⁵ Pa	25	
Octanol-Water Partition Coefficient (log P)	2.9	25	7
Dissociation Constant (pKa)	4.89	20	

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **Propyrisulfuron**, based on internationally recognized OECD guidelines.

Melting Point Determination (OECD Guideline 102)

The melting point of **Propyrisulfuron** is determined using the capillary method with a metal block apparatus.^{[3][4]}

- **Sample Preparation:** A small amount of finely powdered **Propyrisulfuron** is packed into a capillary tube, sealed at one end, to a height of 3-5 mm.
- **Apparatus:** A calibrated melting point apparatus with a heated metal block and a temperature sensor is used.
- **Procedure:** The capillary tube is placed in the heating block. The temperature is raised at a rate of approximately 10°C/min until it is about 10°C below the expected melting point. The heating rate is then reduced to 1-2°C/min.
- **Determination:** The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it is completely molten are recorded as the melting range. For a pure substance like **Propyrisulfuron**, this range is typically narrow.

Water Solubility Determination (OECD Guideline 105 - Flask Method)

The flask method is suitable for determining the water solubility of substances like **Propyrisulfuron**, which have a solubility greater than 10⁻² g/L.^{[5][6][7]}

- **Apparatus:** A constant temperature water bath, flasks with stoppers, a magnetic stirrer, and an analytical instrument for quantification (e.g., HPLC).
- **Procedure:** An excess amount of **Propyrisulfuron** is added to a known volume of distilled water in a flask. The flask is sealed and agitated in a constant temperature bath (e.g., 20°C) until equilibrium is reached. The time to reach equilibrium should be determined in a preliminary test.

- **Sample Analysis:** After equilibrium, the solution is allowed to stand to let undissolved particles settle. An aliquot of the clear supernatant is carefully removed, filtered if necessary, and the concentration of **Propyrisulfuron** is determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The water solubility is reported as the average of at least three replicate determinations.

Octanol-Water Partition Coefficient (log P) Determination (OECD Guideline 107 - Shake Flask Method)

The shake flask method is a straightforward approach for determining the octanol-water partition coefficient for substances with a log P value in the range of -2 to 4.[\[8\]](#)[\[9\]](#)[\[10\]](#)

- **Preparation:** n-Octanol and water are mutually saturated before the experiment. A stock solution of **Propyrisulfuron** is prepared in n-octanol.
- **Procedure:** A known volume of the n-octanol stock solution and a known volume of water are placed in a vessel. The vessel is shaken in a mechanical shaker at a constant temperature (e.g., 25°C) until partitioning equilibrium is achieved.
- **Phase Separation and Analysis:** The mixture is centrifuged to ensure complete separation of the two phases. The concentration of **Propyrisulfuron** in both the n-octanol and water phases is determined using an appropriate analytical method like HPLC.
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration of **Propyrisulfuron** in the n-octanol phase to its concentration in the aqueous phase. The logarithm of P (log P) is then reported.

Vapor Pressure Determination (OECD Guideline 104 - Static Method)

The static method directly measures the vapor pressure of a substance in equilibrium with its solid or liquid phase in a closed system.[\[11\]](#)[\[12\]](#)

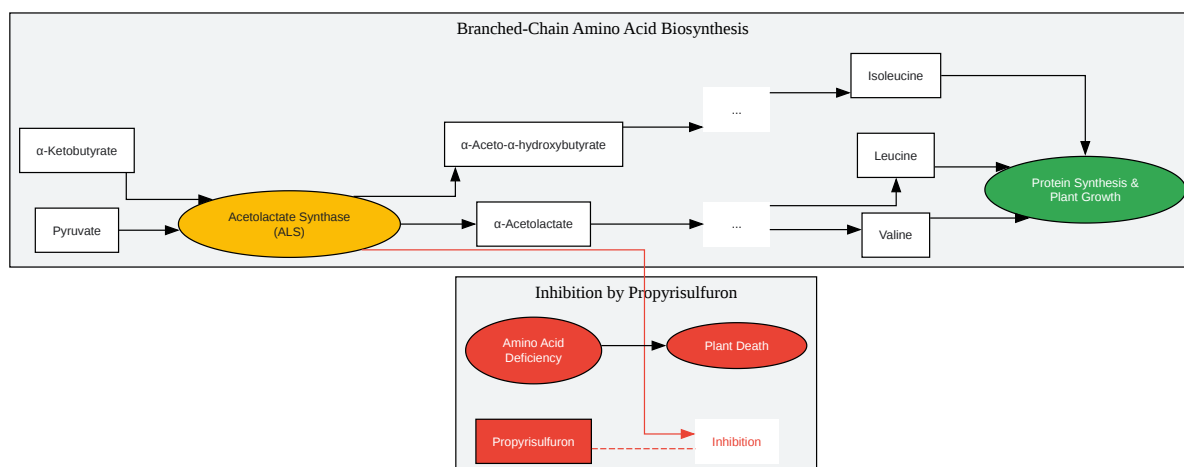
- **Apparatus:** A constant temperature sample cell connected to a pressure measuring device (manometer). The system must be vacuum-tight.

- Procedure: A sample of **Propyrisulfuron** is placed in the sample cell. The system is evacuated to remove air. The sample is then heated to and maintained at a specific temperature until the vapor pressure reaches equilibrium.
- Measurement: The equilibrium vapor pressure is read directly from the manometer. This measurement is repeated at several different temperatures to establish the vapor pressure curve.

Visualizations

Mode of Action: Acetolactate Synthase (ALS) Inhibition

Propyrisulfuron's herbicidal activity stems from its inhibition of the enzyme Acetolactate Synthase (ALS), also known as acetohydroxyacid synthase (AHAS). This enzyme is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants. By blocking this pathway, **Propyrisulfuron** deprives the plant of essential amino acids, leading to the cessation of growth and eventual death.

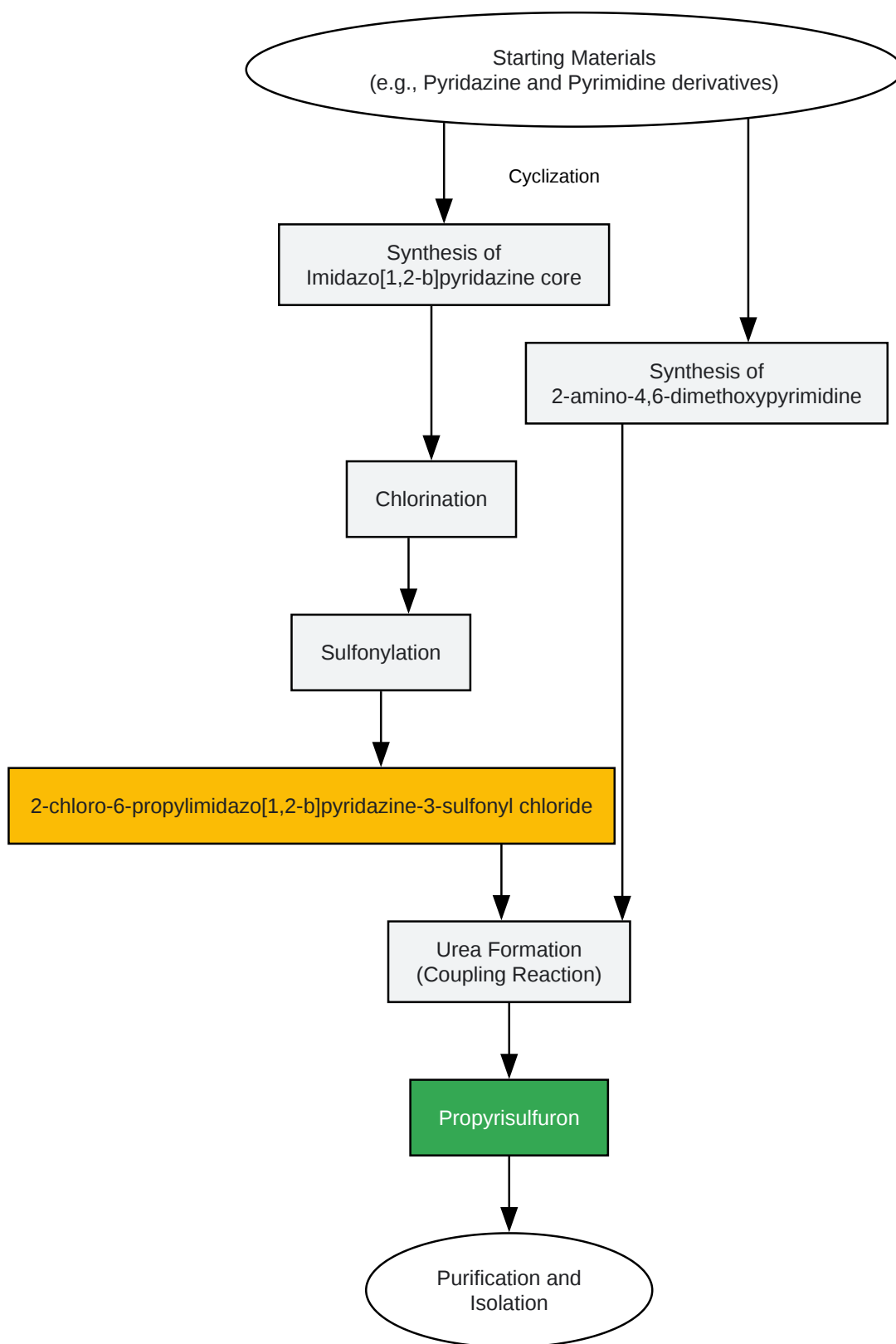


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Caption: **Propyrisulfuron** inhibits ALS, blocking amino acid synthesis and leading to plant death.

General Synthesis Workflow

The synthesis of **Propyrisulfuron** involves a multi-step process, beginning with the formation of the core heterocyclic structures, followed by sulfonation and coupling to form the final sulfonylurea product.^[2]

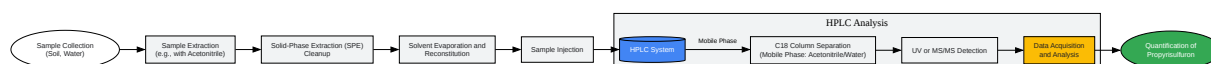


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Caption: A generalized workflow for the chemical synthesis of **Propyrisulfuron**.

Analytical Workflow: HPLC Method for Propyrisulfuron Analysis

High-Performance Liquid Chromatography (HPLC) is a common analytical technique for the quantification of **Propyrisulfuron** in environmental samples. The following diagram illustrates a typical workflow.



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Caption: A typical workflow for the analysis of **Propyrisulfuron** using HPLC.

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